

Tyrphostin AG30: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B052719

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **Tyrphostin AG30** for in vitro studies. **Tyrphostin AG30** is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.^{[1][2]} It plays a crucial role in studying cellular signaling pathways by selectively blocking the self-renewal induction by c-ErbB and inhibiting the activation of STAT5 in primary erythroblasts.^{[1][2]}

Physicochemical Properties and Solubility

Proper solubilization is critical for the accurate and reproducible application of **Tyrphostin AG30** in in vitro assays. The following table summarizes its key properties and solubility in common laboratory solvents.

Property	Value
Molecular Weight	205.17 g/mol
Formula	C ₁₀ H ₇ NO ₄
CAS Number	122520-79-0
Appearance	Solid, Light yellow to yellow
Solubility in DMSO	Up to 125 mg/mL (609.25 mM)[1][3][4] or 41 mg/mL (199.83 mM)[2]
Solubility in Ethanol	~3 mg/mL[2]
Solubility in Water	Insoluble[2]

Note: The solubility of **Tyrphostin AG30** in DMSO can be affected by the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions. [2] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]

Experimental Protocols

Preparation of Tyrphostin AG30 Stock Solutions

Materials:

- **Tyrphostin AG30** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- **Aseptic Technique:** Perform all steps under sterile conditions in a laminar flow hood to prevent contamination of cell cultures.

- Weighing: Accurately weigh the desired amount of **Tyrphostin AG30** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher). For example, to prepare a 10 mM stock solution, dissolve 2.05 mg of **Tyrphostin AG30** in 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to facilitate dissolution.^[1]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[5]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][5][6]}

Preparation of Working Solutions for Cell Culture

Materials:

- **Tyrphostin AG30** stock solution (in DMSO)
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

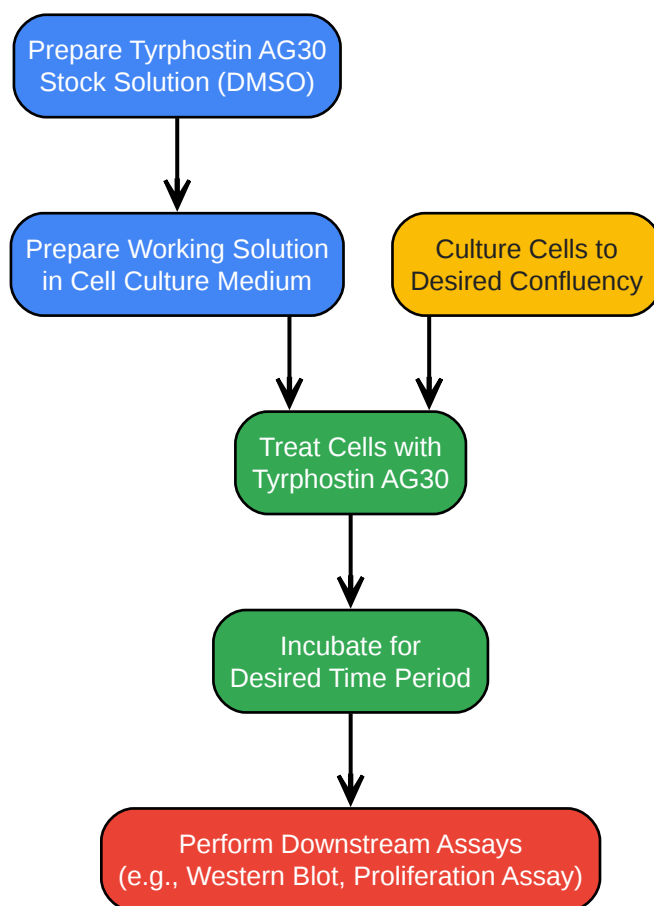
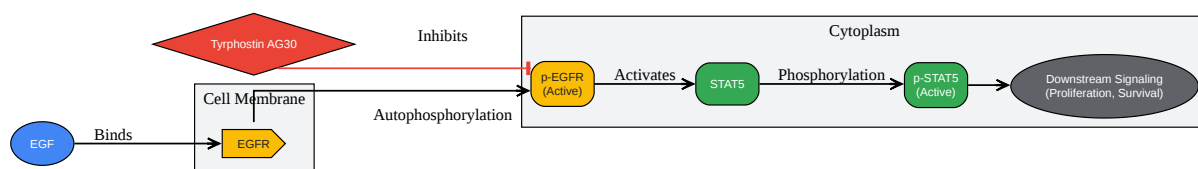
Protocol:

- Thawing: Thaw a single aliquot of the **Tyrphostin AG30** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in pre-warmed sterile cell culture medium to achieve the desired final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity. Perform a vehicle control experiment (medium with the same concentration of DMSO) to assess any effects of the solvent on your cells.

- **Mixing:** Gently mix the working solution by pipetting up and down. Avoid vigorous vortexing which can cause shearing of cellular components in the medium.
- **Application:** Add the freshly prepared working solution to your cell cultures for the desired treatment duration.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Tyrphostin AG30** and a general workflow for its application in in vitro studies.



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